

Purity analysis and purification methods for Disperse Red 11

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 11

Cat. No.: B1330411

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Technical Support Center: Disperse Red 11

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the purity analysis and purification of **Disperse Red 11**.

Frequently Asked Questions (FAQs)

Q1: What is **Disperse Red 11** and what are its key properties?

Disperse Red 11, also known as 1,4-diamino-2-methoxyanthraquinone, is an anthraquinone-based dye.^[1] It is characterized by its vibrant red color, attributed to its planar anthraquinone core substituted with amino and methoxy groups.^[1] It is sparingly soluble in water but shows moderate solubility in organic solvents like ethanol and acetone.^{[1][2]}

Table 1: Physicochemical Properties of **Disperse Red 11**

Property	Value	Reference
CAS Number	2872-48-2	[2]
Molecular Formula	C ₁₅ H ₁₂ N ₂ O ₃	
Molecular Weight	268.27 g/mol	
Melting Point	242 °C	
Appearance	Black powder	
Solubility in Water	693.4 µg/L (25 °C)	

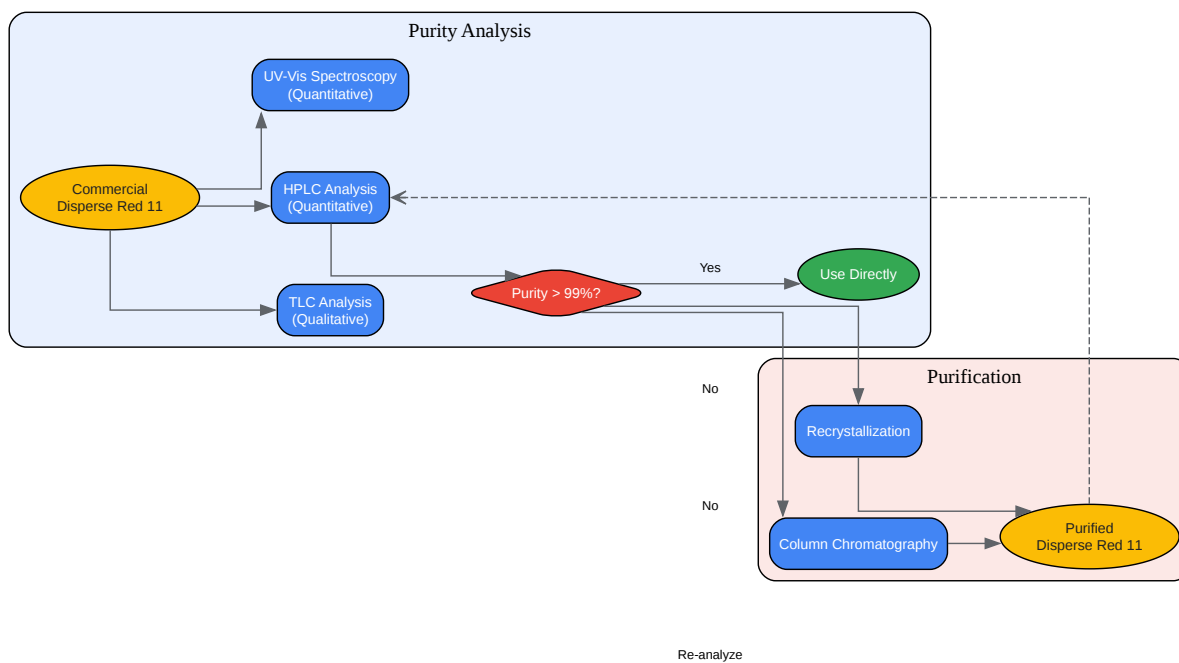
Q2: What are the common impurities found in commercial **Disperse Red 11**?

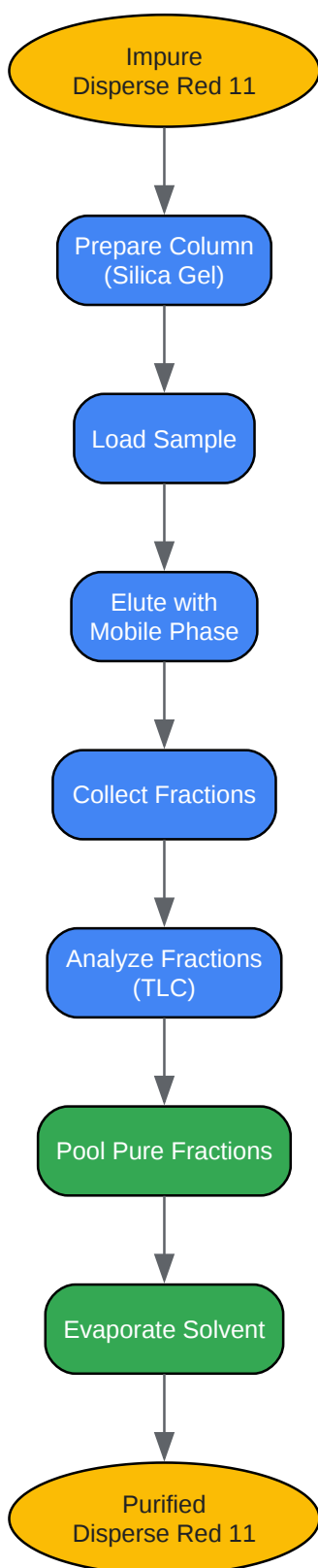
Commercial **Disperse Red 11** may contain impurities stemming from its synthesis process. The manufacturing of **Disperse Red 11** involves the condensation of 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid and 4-Methylbenzenesulfonamide, followed by hydrolysis and methylation. Potential impurities could include unreacted starting materials, intermediates, and byproducts from side reactions. For high-purity applications, it is crucial to purify the commercial dye.

Q3: What analytical techniques are recommended for the purity analysis of **Disperse Red 11**?

The primary recommended techniques for assessing the purity of **Disperse Red 11** are High-Performance Liquid Chromatography (HPLC) and Thin-Layer Chromatography (TLC). UV-Vis spectrophotometry can also be used for quantitative analysis and to monitor purification progress.

Purity Analysis and Purification Workflows





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References

- 1. Disperse Red 11 | 2872-48-2 | Benchchem [benchchem.com]
- 2. world dye variety.com [world dye variety.com]
- To cite this document: BenchChem. [Purity analysis and purification methods for Disperse Red 11]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330411#purity-analysis-and-purification-methods-for-disperse-red-11]

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